

Overcoming solubility issues of 5-Bromophthalide in organic solvents

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Compound of Interest

Compound Name: 5-Bromophthalide

Cat. No.: B015269

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Technical Support Center: 5-Bromophthalide Solubility

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering solubility issues with **5-Bromophthalide** in organic solvents.

Frequently Asked Questions (FAQs)

Q1: What is the general solubility profile of **5-Bromophthalide**?

A1: **5-Bromophthalide** is a crystalline solid that is known to be insoluble in water.^[1] Its solubility in organic solvents varies, with good solubility in some common laboratory solvents.

Q2: In which organic solvents is **5-Bromophthalide** known to be soluble?

A2: Based on available data, **5-Bromophthalide** is freely soluble in acetone and has high solubility in dimethylformamide (DMF).^{[2][3][4][5]} It is sparingly soluble in isopropanol (IPA) and toluene.^[4] Procedural evidence suggests it has moderate, temperature-dependent solubility in tetrahydrofuran (THF) and ethanol.

Q3: Are there any solvents in which **5-Bromophthalide** has poor solubility?

A3: Besides water, **5-Bromophthalide** is expected to have low solubility in non-polar solvents. While specific data is limited, its "sparingly soluble" nature in toluene, a relatively non-polar solvent, supports this.[4]

Solubility Data

Quantitative solubility data for **5-Bromophthalide** is not readily available in comprehensive terms (e.g., mg/mL). The following table summarizes the available qualitative and semi-quantitative information.

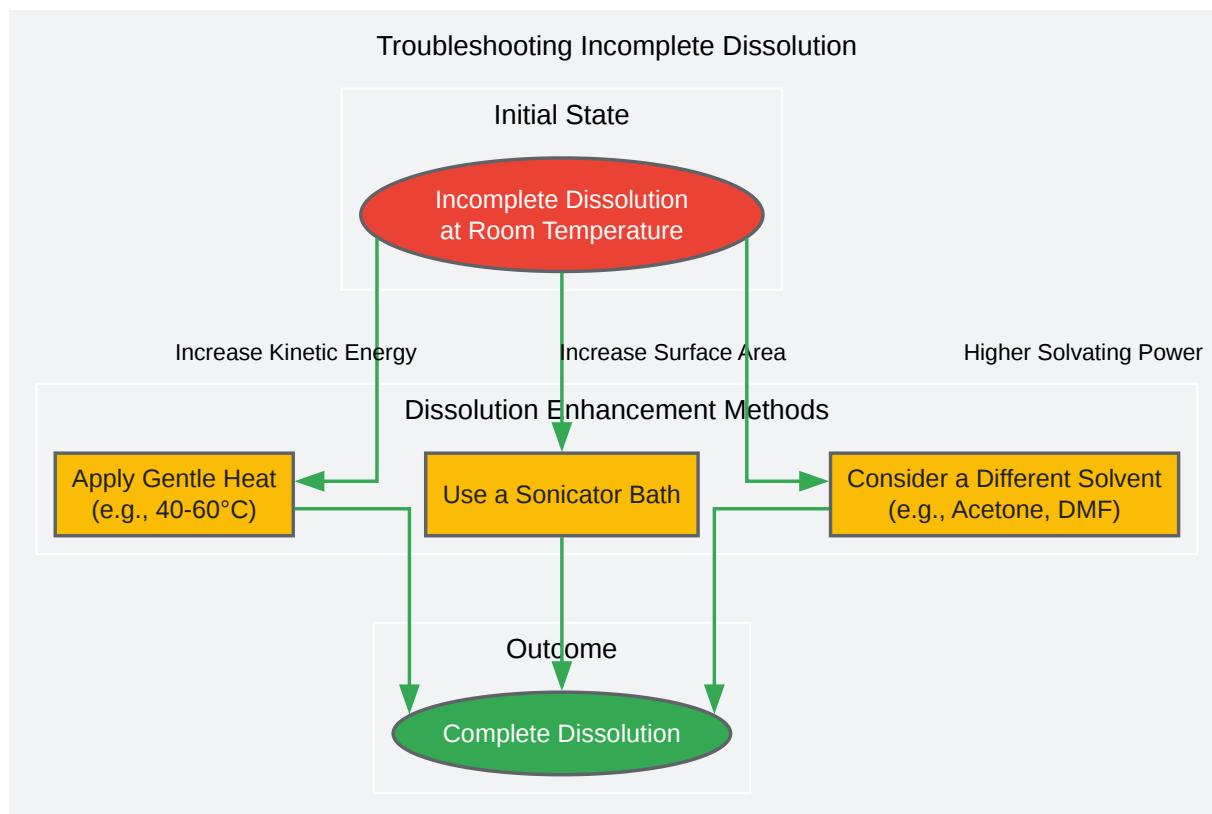
Solvent	Solubility Description	Temperature	Source
Acetone	Freely Soluble	Room Temperature	[3]
Dimethylformamide (DMF)	High (Impossible to crystallize from)	Room Temperature	[5]
Tetrahydrofuran (THF)	Moderate, increases with heating	Elevated	[4][5]
Ethanol	Moderate, increases with heating	Elevated	[5]
Isopropanol (IPA)	Sparingly Soluble	Room Temperature	[4]
Toluene	Sparingly Soluble	Room Temperature	[4]
Water	Insoluble	Room Temperature	

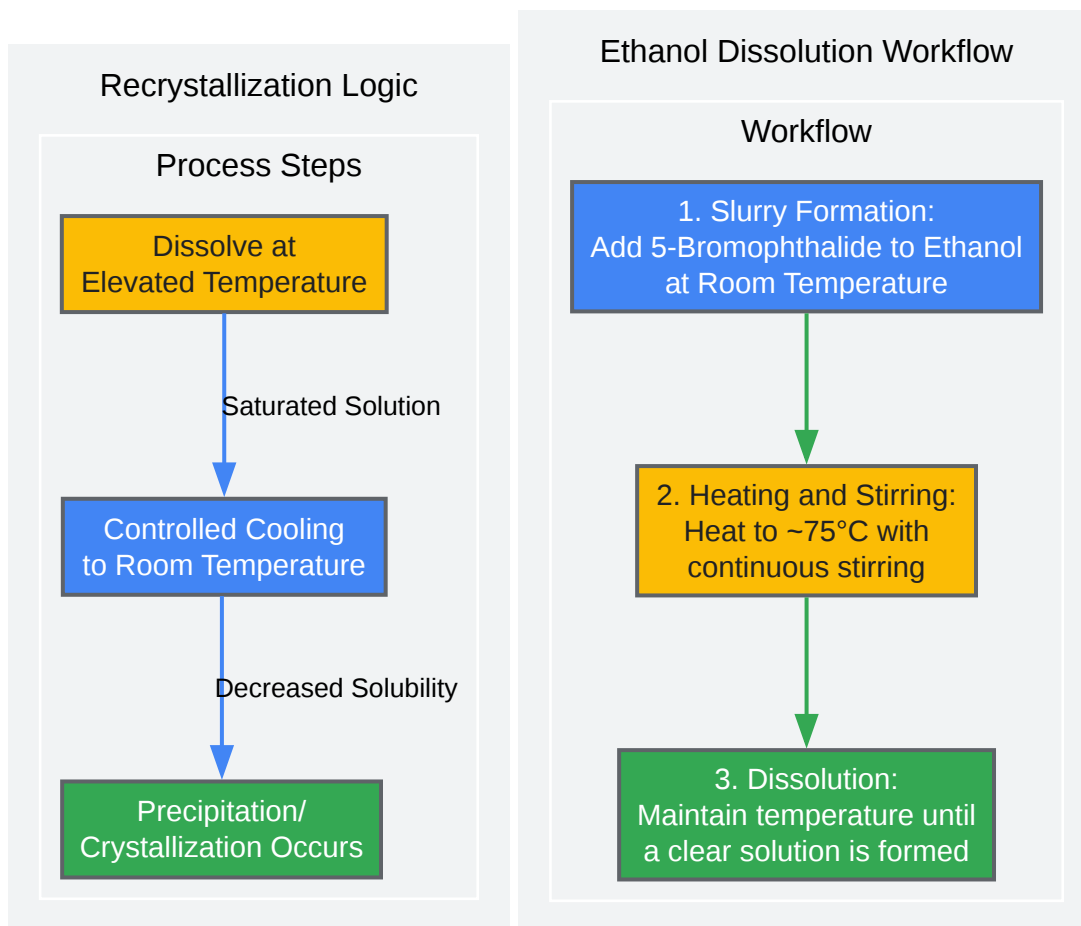
Troubleshooting Guide

Issue: 5-Bromophthalide is not dissolving in the chosen solvent at room temperature.

This is a common issue, particularly in solvents where it has moderate or sparing solubility.

Troubleshooting Workflow





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